

Prosulfuron-d3 CAS number and molecular weight

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Compound of Interest

Compound Name: Prosulfuron-d3

Cat. No.: B15598375

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Prosulfuron-d3: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Prosulfuron-d3**, including its fundamental chemical properties, mechanism of action, toxicological profile, and environmental fate. Detailed experimental methodologies and visual representations of key pathways are included to support research and development activities.

Core Chemical and Physical Properties

Prosulfuron-d3 is the deuterated form of Prosulfuron, a sulfonylurea herbicide. The inclusion of deuterium atoms makes it a valuable internal standard for quantitative analysis by mass spectrometry.

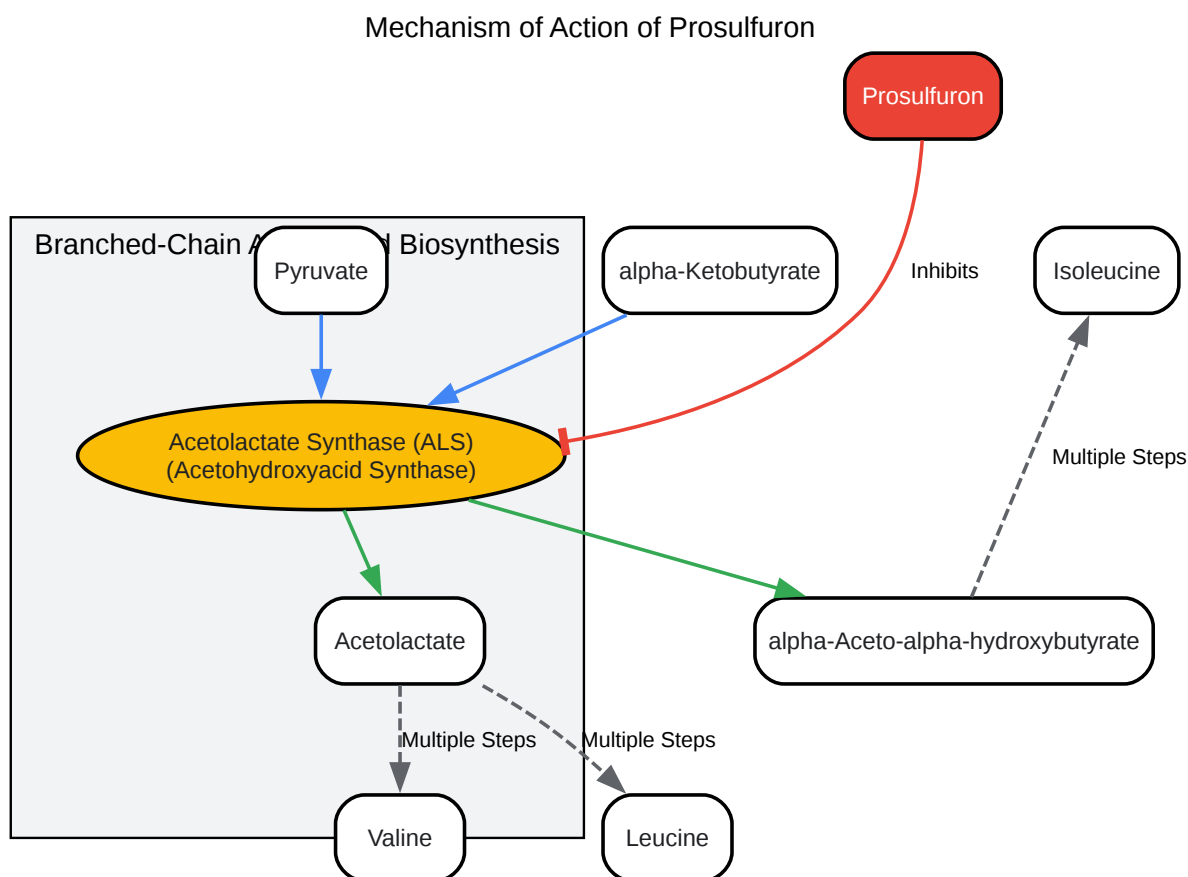
Property	Value	Source(s)
Chemical Name	N-[[[4-Methoxy-6-methyl-1,3,5-triazin-2-yl)amino]carbonyl]-2-(3,3,3-trifluoropropyl)benzenesulfonamide-d3	[1][2]
CAS Number	94125-34-5 (unlabelled)	[1][2][3]
Molecular Formula	C15H13D3F3N5O4S	[1][4][5]
Molecular Weight	422.40 g/mol	[1][4][5]
Appearance	Colorless crystals	[6]

Mechanism of Action: Inhibition of Acetolactate Synthase

Prosulfuron's herbicidal activity stems from its potent and specific inhibition of the plant enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS)[7][8]. This enzyme is crucial for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine[8][9]. As these amino acids are essential building blocks for proteins, the inhibition of ALS leads to a cessation of cell division and plant growth, ultimately resulting in plant death[6]. Animals do not possess the ALS enzyme, which contributes to the low direct toxicity of sulfonylurea herbicides to mammals[7].

The inhibition of ALS disrupts the conversion of pyruvate and α -ketobutyrate into acetolactate and α -aceto- α -hydroxybutyrate, respectively. This blockage in the metabolic pathway is the primary mode of action.

Signaling Pathway Diagram



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Caption: Prosulfuron inhibits acetolactate synthase (ALS), blocking the biosynthesis of essential amino acids.

Experimental Protocols

Analytical Method for Prosulfuron in Soil and Water

A common and sensitive method for the determination of Prosulfuron in environmental samples is High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS). The following is a generalized protocol based on established methods.

1. Sample Preparation

- Water Samples:
 - Filter the water sample through a 0.45 μm filter to remove particulate matter.
 - For trace analysis, a solid-phase extraction (SPE) step is often employed to concentrate the analyte. A suitable SPE cartridge (e.g., C18) is conditioned, the water sample is passed through, and the analyte is eluted with an organic solvent like methanol or acetonitrile.
 - The eluate is then evaporated to dryness and reconstituted in a smaller volume of the mobile phase.
- Soil Samples:
 - Air-dry the soil sample and sieve to ensure homogeneity.
 - Extract a known weight of soil with a suitable solvent mixture, such as acetonitrile/water, often with the aid of sonication or mechanical shaking.
 - Centrifuge the mixture and collect the supernatant.
 - The extract may require a clean-up step using SPE to remove interfering matrix components.
 - The cleaned extract is then concentrated and reconstituted in the mobile phase.

2. HPLC-MS/MS Analysis

- Instrumentation: A liquid chromatograph coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source is typically used.

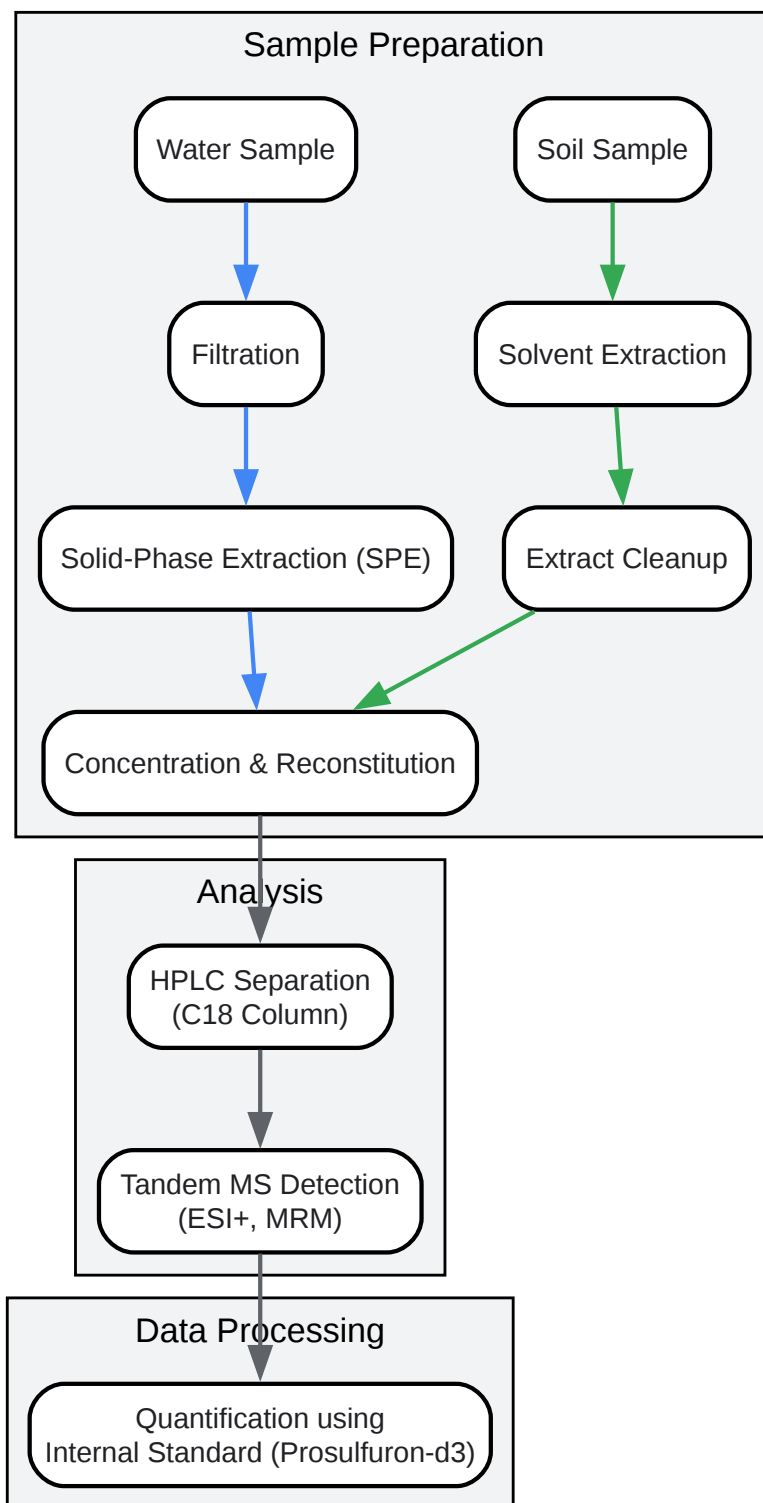
- Chromatographic Conditions:
 - Column: A C18 reversed-phase column is commonly used.
 - Mobile Phase: A gradient elution with a mixture of water and acetonitrile, both containing a small amount of an acidifier like formic acid, is typical.
 - Flow Rate: Dependent on the column dimensions, but often in the range of 0.2-0.5 mL/min.
 - Injection Volume: Typically 5-20 μ L.
- Mass Spectrometric Conditions:
 - Ionization Mode: ESI in positive ion mode is generally used for sulfonylureas.
 - Detection Mode: Multiple Reaction Monitoring (MRM) is used for quantification and confirmation. This involves selecting a specific precursor ion for Prosulfuron and monitoring for one or more specific product ions.
 - MRM Transitions: Specific precursor/product ion transitions for Prosulfuron would be determined and optimized on the specific instrument.

3. Quantification

- A calibration curve is generated using a series of standard solutions of known concentrations.
- **Prosulfuron-d3** is used as an internal standard to correct for matrix effects and variations in instrument response. It is added to all samples and standards at a constant concentration.
- The concentration of Prosulfuron in the sample is determined by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Experimental Workflow Diagram

Analytical Workflow for Prosulfuron in Environmental Samples

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Caption: A generalized workflow for the analysis of Prosulfuron in environmental samples using HPLC-MS/MS.

Toxicological Profile

Prosulfuron has been extensively studied for its toxicological effects, primarily through studies conducted according to OECD guidelines. The data indicates a low order of acute toxicity.

Study Type	OECD Guideline (Typical)	Summary of Findings for Prosulfuron	Source(s)
Acute Oral Toxicity	423	Low toxicity in rats.	[10]
Acute Dermal Toxicity	402	Low toxicity in rats.	
Acute Inhalation Toxicity	403	Low toxicity in rats.	
Skin Irritation	404	Not a skin irritant in rabbits.	
Eye Irritation	405	Slight eye irritant in rabbits.	
Skin Sensitization	406	Not a skin sensitizer in guinea pigs.	[11]
Genotoxicity	471, 473, 474	Not mutagenic or genotoxic in a battery of in vitro and in vivo assays.	
Carcinogenicity	451	Not carcinogenic in mice and rats.	
Reproductive Toxicity	416	Not a reproductive toxicant in a 2-generation study in rats.	
Developmental Toxicity	414	Not a developmental toxicant in rats and rabbits at doses not maternally toxic.	
Chronic Toxicity	452	The primary target organs upon repeated dosing are the liver	[12] [13]

and the hematopoietic system.

Environmental Fate

The environmental fate of Prosulfuron is influenced by soil type, pH, and microbial activity. Studies are generally conducted following OECD guidelines.

Environmental Process	OECD Guideline (Typical)	Summary of Findings for Prosulfuron	Source(s)
Hydrolysis	111	Stable at neutral and alkaline pH; hydrolysis occurs under acidic conditions.	[14] [15]
Photolysis in Water	316	Not a major degradation pathway.	[14] [15]
Aerobic Soil Metabolism	307	Biodegradation is a significant dissipation route; half-life is variable depending on soil properties.	[15]
Anaerobic Soil Metabolism	307	Degradation is slower than under aerobic conditions.	[15]
Mobility in Soil	106	Mobile in soils with low organic matter and high pH. Leaching potential exists.	[14] [15]

This technical guide is intended for informational purposes for a scientific audience. All laboratory work should be conducted in accordance with established safety protocols and regulatory guidelines.

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